

In-Depth Technical Guide to Dimethyl 3-Methylglutarate

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Compound of Interest

Compound Name: *Dimethyl 3-methylglutarate*

Cat. No.: *B101244*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dimethyl 3-methylglutarate**, a versatile diester with applications in organic synthesis, particularly in the preparation of chiral molecules relevant to drug development. This document outlines its chemical and physical properties, safety information, and a detailed experimental protocol for a key chemoenzymatic synthesis.

Core Properties of Dimethyl 3-Methylglutarate

Dimethyl 3-methylglutarate, also known as dimethyl 3-methylpentanedioate, is a combustible liquid at room temperature.^[1] Its fundamental properties are summarized below for easy reference.

Property	Value	Reference
CAS Number	19013-37-7	[2] [3]
Molecular Formula	C ₈ H ₁₄ O ₄	[2]
Molecular Weight	174.19 g/mol	[2]
Appearance	Liquid	[1]
Boiling Point	110 °C at 19 mmHg	[1]
Density	1.052 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.425	[1]
Flash Point	97.0 °C (206.6 °F) - closed cup	[1]

Applications in Synthesis

Dimethyl 3-methylglutarate serves as a valuable building block in the synthesis of more complex molecules. Notably, it is a precursor in the production of:

- (R,Z)-Muscenone: A valuable ingredient in the fragrance industry.
- Verrucarinic acid derivatives: A class of compounds with potential biological activities.
- (R)- and (S)-4-amino-3-methylbutanoic acids: Chiral GABA analogs with applications in neuroscience research.

The synthesis of (R)- and (S)-4-amino-3-methylbutanoic acids is a prime example of a chemoenzymatic approach, leveraging the stereoselectivity of enzymes for asymmetric synthesis.

Experimental Protocols: Chemoenzymatic Synthesis of (R)- and (S)-4-Amino-3-methylbutanoic Acids

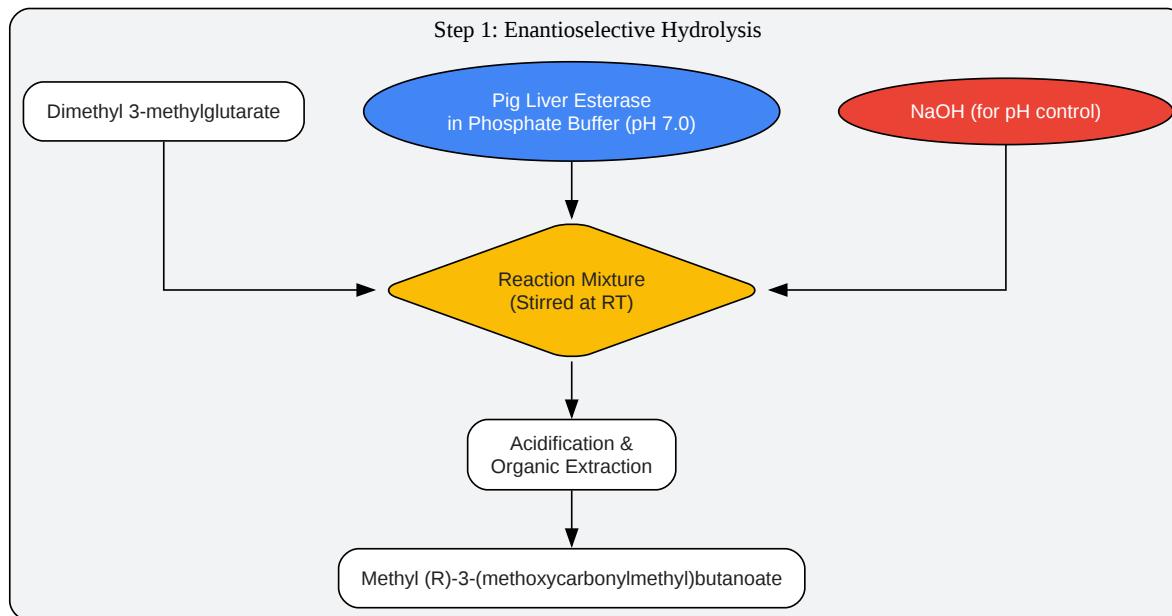
This section details the chemoenzymatic synthesis of (R)- and (S)-4-amino-3-methylbutanoic acids starting from **Dimethyl 3-methylglutarate**. The key step is the enantioselective hydrolysis of the prochiral diester using pig liver esterase (PLE).

Step 1: Enantioselective Hydrolysis of Dimethyl 3-methylglutarate

This initial step utilizes pig liver esterase to selectively hydrolyze one of the enantiotopic ester groups of **Dimethyl 3-methylglutarate**, yielding the (R)-monoester.

Methodology:

- A suspension of pig liver esterase in a phosphate buffer solution (pH 7.0) is prepared.
- **Dimethyl 3-methylglutarate** is added to the enzyme suspension.
- The reaction mixture is stirred at room temperature, and the pH is maintained at 7.0 by the controlled addition of a sodium hydroxide solution.
- The reaction progress is monitored until one equivalent of the base has been consumed, indicating the completion of the hydrolysis.
- Upon completion, the reaction mixture is acidified and extracted with an organic solvent (e.g., ethyl acetate).
- The organic extracts are dried and concentrated to yield the crude methyl (R)-3-(methoxycarbonylmethyl)butanoate.



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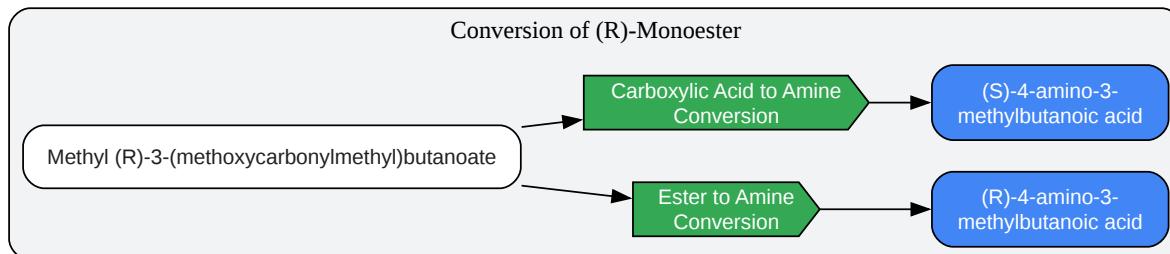
Caption: Workflow for the enantioselective hydrolysis of **Dimethyl 3-methylglutarate**.

Subsequent Conversion to (R)- and (S)-4-Amino-3-methylbutanoic Acid

The resulting (R)-monoester is then converted to the target chiral amino acids through standard organic transformations.

- For (R)-4-amino-3-methylbutanoic acid: The remaining ester group of the (R)-monoester is converted to an amine.

- For (S)-4-amino-3-methylbutanoic acid: The carboxylic acid group of the (R)-monoester is converted to an amine.



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Caption: Synthetic pathways from the (R)-monoester to the target chiral amino acids.

Safety and Handling

Dimethyl 3-methylglutarate is a combustible liquid and should be handled with appropriate safety precautions.

- Storage: Store in a well-ventilated place. Keep the container tightly closed.[\[4\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[4\]](#)
 - Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[\[4\]](#)
 - Respiratory Protection: Not required under normal use conditions.[\[4\]](#)
- In case of exposure:
 - Inhalation: Move the victim to fresh air.
 - Skin Contact: Wash the affected area with plenty of soap and water.

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[4]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[4]

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